

# SL-164's potential as a therapeutic agent compared to existing drugs

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SL-164

Cat. No.: B1619551

[Get Quote](#)

## SL-164: Not a Viable Therapeutic Agent

A thorough review of available scientific and medical literature reveals that **SL-164**, also known as dicloqualone, is not a recognized therapeutic agent and is not currently under investigation in clinical trials for any medical condition.[1][2][3] Developed in the late 1960s as an analogue of methaqualone, **SL-164** exhibits sedative and hypnotic properties.[1][4] However, it was never commercialized for clinical use due to a significant risk of convulsions.[1]

Recent information indicates that **SL-164** is accessible online as a designer drug, and its ingestion has been associated with severe adverse effects, including prolonged agitated delirium.[5] There is no scientific evidence to support any therapeutic potential for **SL-164**.

Given the lack of clinical development and the associated safety concerns, a comparative analysis of **SL-164** with existing therapeutic drugs is not feasible. The fundamental prerequisite for such a comparison—the legitimate investigation of a compound as a therapeutic agent with supporting preclinical and clinical data—is absent in the case of **SL-164**.

Therefore, this guide cannot provide a comparison of **SL-164** to existing drugs, as it does not have a recognized therapeutic application. The scientific and medical communities do not consider **SL-164** a viable candidate for drug development.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. SL-164 - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. GSRS [precision.fda.gov]
- 4. taylorandfrancis.com [taylorandfrancis.com]
- 5. Return of the Quaaludes? Prolonged agitated delirium after intentional ingestion of the methaqualone analog SL-164 - a case report - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [SL-164's potential as a therapeutic agent compared to existing drugs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619551#sl-164-s-potential-as-a-therapeutic-agent-compared-to-existing-drugs]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)